

VUF8504: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: VUF8504

Cat. No.: B1249608

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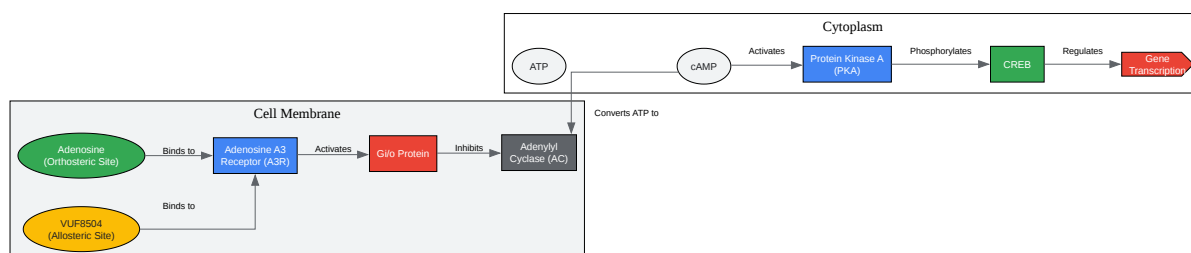
Abstract

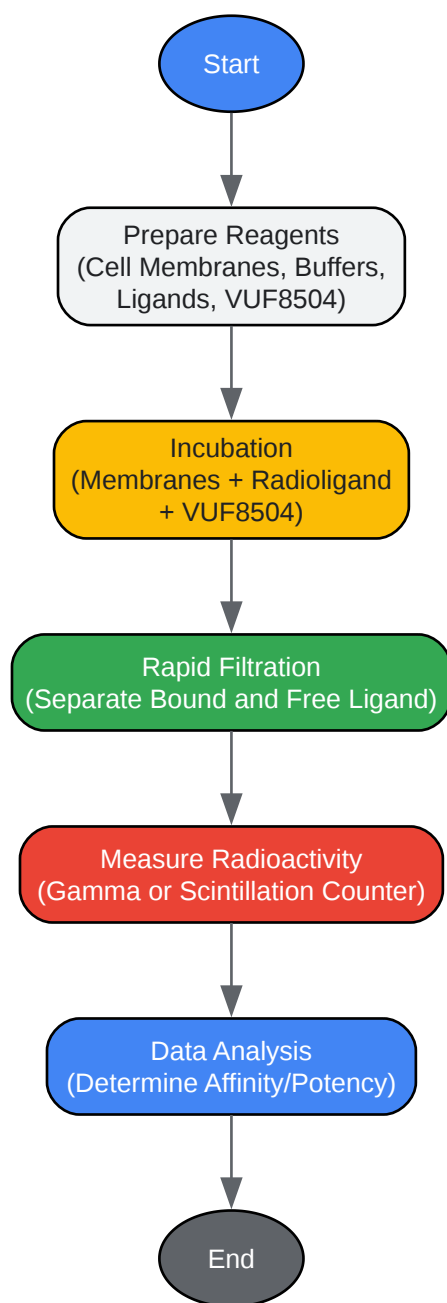
VUF8504 is a potent and selective positive allosteric modulator (PAM) of the human adenosine A3 receptor (A3R).[1] As a PAM, **VUF8504** enhances the affinity and/or efficacy of the endogenous ligand, adenosine, at the A3R.[1] The adenosine A3 receptor is a G protein-coupled receptor (GPCR) that is overexpressed in inflammatory and cancer cells, making it a promising therapeutic target.[1][2] **VUF8504**, with a reported affinity of 17.0 nM for the human A3R, serves as a valuable research tool for investigating the physiological and pathophysiological roles of this receptor. These application notes provide detailed protocols for the in vitro and potential in vivo use of **VUF8504** to aid researchers in drug development and scientific discovery.

Mechanism of Action

VUF8504 binds to an allosteric site on the A3 adenosine receptor, distinct from the orthosteric site where adenosine binds. This interaction induces a conformational change in the receptor that enhances the binding and/or signaling of the endogenous agonist, adenosine. The A3R primarily couples to the Gi/o family of G proteins, and its activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[3] Additionally, A3R activation can modulate other signaling pathways, including the PI3K and NF-κB pathways, which are implicated in inflammation.[1]

Below is a diagram illustrating the proposed signaling pathway of the A3 adenosine receptor modulated by **VUF8504**.





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References

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- 2. A Binding Kinetics Study of Human Adenosine A3 Receptor Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 3. innoprot.com [innoprot.com]
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